

Comparative Selectivity Analysis of PF-07957472 for SARS-CoV-2 PLpro

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PF-07957472

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A detailed guide for researchers and drug development professionals on the selectivity profile of the novel SARS-CoV-2 papain-like protease (PLpro) inhibitor, **PF-07957472**, in comparison to other notable inhibitors.

Introduction

The SARS-CoV-2 papain-like protease (PLpro) is a critical enzyme for viral replication and a key therapeutic target for COVID-19.[1][2] PLpro's dual function in processing viral polyproteins and interfering with the host's innate immune response by cleaving ubiquitin and ISG15 from host proteins underscores the importance of developing selective inhibitors to minimize off-target effects.[3] This guide provides a comparative analysis of the selectivity of a promising new PLpro inhibitor, **PF-07957472**, against alternative inhibitors GRL0617 and Tanshinones.

PF-07957472 is a potent, selective, and orally available SARS-CoV-2 PLpro inhibitor discovered through a machine learning-driven approach.[1][4] Preclinical studies have demonstrated its efficacy in a mouse model of COVID-19, highlighting its potential as a therapeutic candidate.

Quantitative Selectivity Profile

A critical aspect of drug development is ensuring the selective inhibition of the intended target over other related host enzymes. For PLpro inhibitors, this is particularly important due to the structural and functional similarities between the viral protease and human deubiquitinating enzymes (DUBs). The following table summarizes the available quantitative data on the selectivity of **PF-07957472** and comparator compounds against a panel of human DUBs and other proteases.

Target Enzyme	PF-07957472 IC50 (μM)	GRL0617 IC50 (μM)	Tanshinone I IC50 (μM)	Tanshinone IIA IC50 (μM)
SARS-CoV-2 PLpro	Ki = 0.002	~2.1	>10	1.6
Human DUBs				
USP2	>100	>114	N/A	N/A
USP5	>100	>114	N/A	N/A
USP7	>100	44 - 47	N/A	N/A
USP8	>100	>114	N/A	N/A
USP14	>100	N/A	N/A	N/A
USP18	N/A	No Inhibition	N/A	N/A
UCH-L1	N/A	No Inhibition	N/A	N/A
UCH-L3	N/A	No Inhibition	N/A	N/A
OTUB1	>100	N/A	N/A	N/A
Other Proteases				
Cathepsin B	>100	N/A	N/A	N/A
Cathepsin K	>100	N/A	N/A	N/A
Cathepsin L	>100	N/A	N/A	N/A
Papain	>100	N/A	N/A	N/A

N/A: Data not available in the public domain. Data for **PF-07957472** is sourced from the supplementary materials of Garnsey et al., Science Advances 2024. Data for GRL0617 and Tanshinones are compiled from various cited literature.

Experimental Methodologies

The determination of inhibitor selectivity is paramount for preclinical assessment. The following outlines a representative experimental protocol for assessing the inhibitory activity and selectivity of compounds against SARS-CoV-2 PLpro and a panel of human DUBs, based on commonly employed fluorescence resonance energy transfer (FRET) and other biochemical assays.

SARS-CoV-2 PLpro Inhibition Assay (FRET-based)

This assay measures the ability of a compound to inhibit the cleavage of a fluorogenic substrate by PLpro.

- Reagents and Materials:
 - Recombinant SARS-CoV-2 PLpro enzyme
 - Fluorogenic substrate (e.g., Z-RLRGG-AMC)
 - Assay buffer: 20 mM HEPES pH 7.5, 100 mM NaCl, 1 mM DTT, 0.01% Triton X-100
 - Test compounds (e.g., **PF-07957472**) and control inhibitors (e.g., GRL0617)
 - 384-well black plates
 - Fluorescence plate reader
- Procedure: a. Prepare serial dilutions of the test and control compounds in DMSO. b. Add 50 nL of the compound solutions to the wells of a 384-well plate. c. Add 10 µL of PLpro enzyme solution (e.g., 50 nM final concentration) in assay buffer to each well. d. Incubate the plate at room temperature for 30 minutes to allow for compound binding to the enzyme. e. Initiate the enzymatic reaction by adding 10 µL of the fluorogenic substrate solution (e.g., 10 µM final concentration) in assay buffer to each well. f. Immediately measure the fluorescence intensity (e.g., Excitation: 340 nm, Emission: 460 nm) over time using a fluorescence plate

reader. g. Calculate the rate of reaction for each well. h. Determine the percent inhibition for each compound concentration relative to a DMSO control (0% inhibition) and a no-enzyme control (100% inhibition). i. Plot the percent inhibition against the compound concentration and fit the data to a dose-response curve to determine the IC₅₀ value.

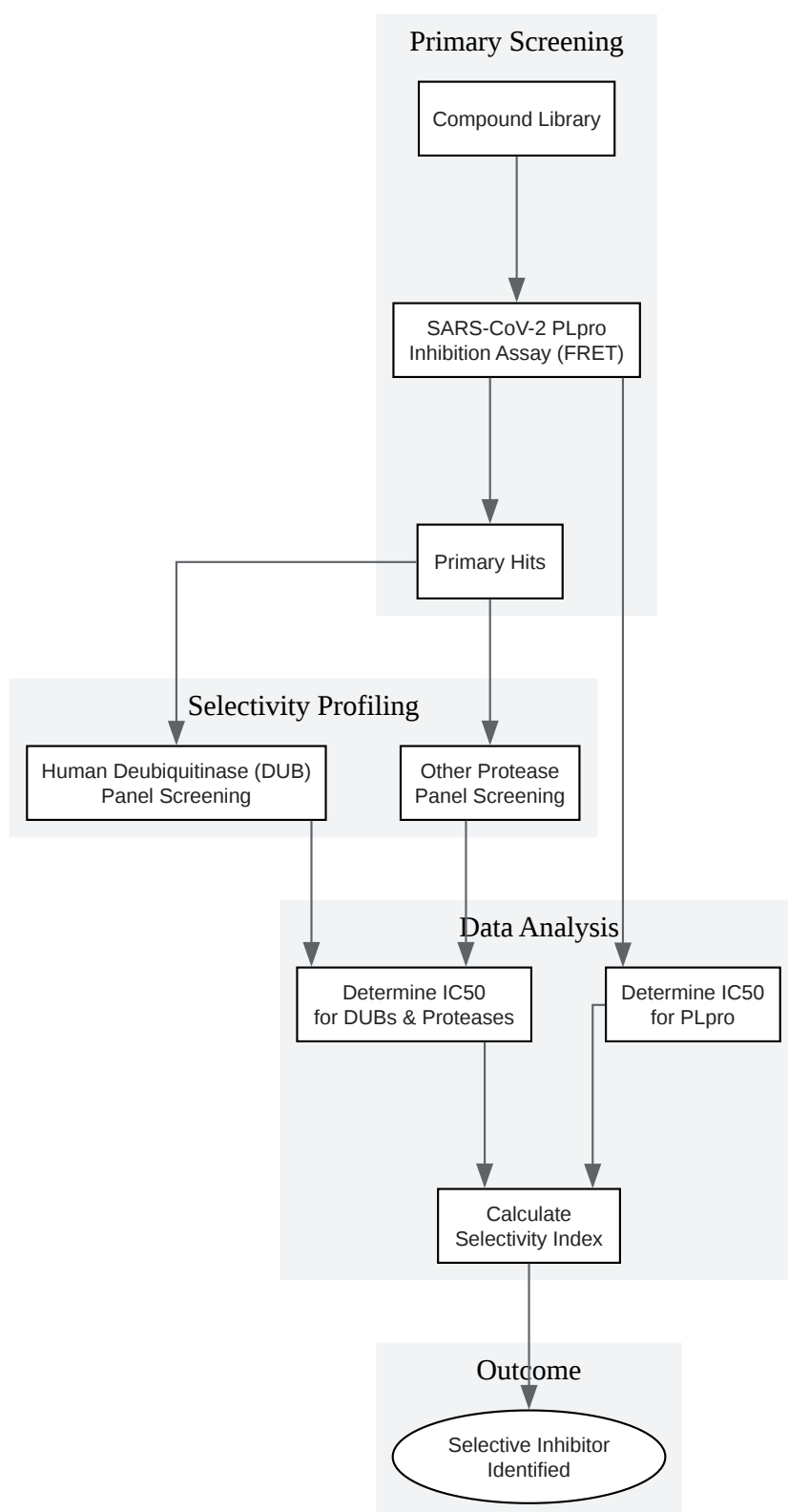
Deubiquitinase (DUB) Selectivity Profiling

A similar FRET-based or other enzymatic assay is employed to assess the inhibitory activity of the compounds against a panel of human DUBs.

- Reagents and Materials:
 - A panel of recombinant human DUB enzymes (e.g., USP2, USP5, USP7, USP8, USP14, OTUB1, etc.)
 - Appropriate fluorogenic or other substrates for each DUB (e.g., Ub-AMC, Ub-Rh110)
 - Assay buffers optimized for each DUB
 - Test compounds and control inhibitors
 - Multi-well plates and a plate reader compatible with the chosen assay format.
- Procedure: a. The assay is performed similarly to the PLpro inhibition assay, with modifications to the enzyme, substrate, and buffer conditions as required for each specific DUB. b. The IC₅₀ values for the test compound against each DUB are determined. c. The selectivity is calculated as the ratio of the IC₅₀ for the DUB to the IC₅₀ for SARS-CoV-2 PLpro.

Visualizing Experimental Workflow

The following diagram illustrates a typical workflow for assessing the selectivity of a SARS-CoV-2 PLpro inhibitor.

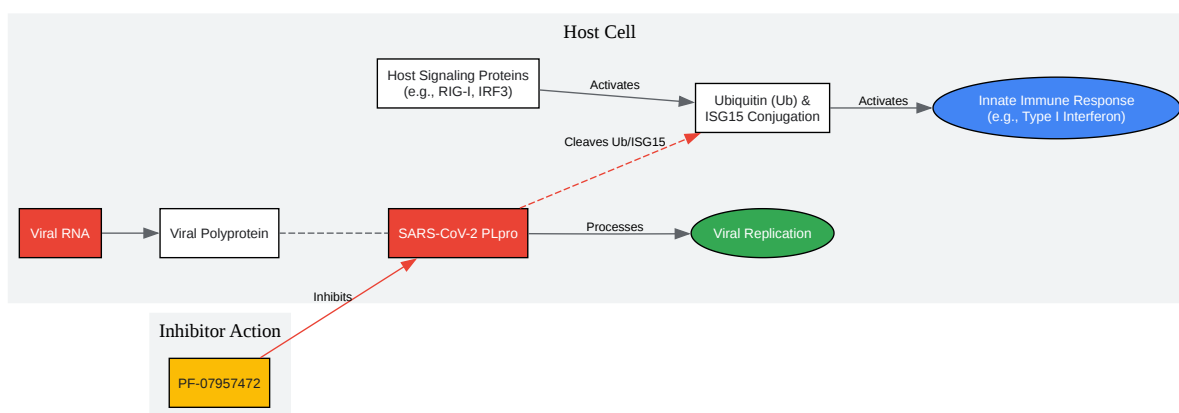


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Figure 1. Workflow for determining the selectivity of SARS-CoV-2 PLpro inhibitors.

Signaling Pathway Context

SARS-CoV-2 PLpro interferes with the host's innate immune signaling by cleaving ubiquitin and ISG15 from key signaling proteins. This disruption helps the virus evade the host's antiviral response. The diagram below illustrates the signaling pathway and the point of intervention by a PLpro inhibitor.



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Figure 2. SARS-CoV-2 PLpro's role in viral replication and immune evasion, and the inhibitory action of **PF-07957472**.

Conclusion

The available data indicates that **PF-07957472** is a highly selective inhibitor of SARS-CoV-2 PLpro, demonstrating minimal activity against a range of human deubiquitinating enzymes and other proteases. This high degree of selectivity is a promising characteristic for a therapeutic candidate, as it suggests a lower likelihood of off-target effects. In comparison, while GRL0617

also exhibits good selectivity against the tested DUBs, the quantitative data for a broad panel is less comprehensive. The selectivity profile of Tanshinones against human DUBs is not well-characterized, making a direct comparison challenging. The robust and specific inhibitory activity of **PF-07957472** against SARS-CoV-2 PLpro, combined with its favorable selectivity profile, positions it as a strong candidate for further development as an antiviral therapeutic for COVID-19.

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- To cite this document: BenchChem. [Comparative Selectivity Analysis of PF-07957472 for SARS-CoV-2 PLpro]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15566791/docs#comparative-selectivity-analysis-of-pf-07957472-for-sars-cov-2-plpro>]

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